

Technical Support Center: Indoline Hydrochloride Salt Management

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Compound of Interest

Compound Name: 5-Ethynylindoline hydrochloride

CAS No.: 2097953-06-3

Cat. No.: B1489972

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Immediate Triage: Troubleshooting FAQs

Quick solutions for common crises encountered in the lab.

Q1: My Indoline HCl salt has turned into a sticky gum or liquid. Is it ruined? A: Not necessarily, but it has undergone deliquescence. This occurs when the critical relative humidity (CRH) of the salt is lower than your lab's humidity.

- Immediate Action: Do not heat it immediately on a hot plate; this often accelerates oxidative degradation in the dissolved state.
- Remediation: Dissolve the "goo" in a minimum amount of anhydrous ethanol or methanol, filter to remove potential hydrolysis products, and re-precipitate using an antisolvent like diethyl ether or hexane under an inert atmosphere. (See Protocol B: Remediation).

Q2: I keep getting drifting balance readings when weighing. Why? A: The salt is absorbing atmospheric moisture during the weighing process. A standard analytical balance can detect the weight gain of water adsorption in real-time.

- Fix: Switch to Difference Weighing (See Protocol A). Stop using weighing papers; use antistatic weighing boats or closed vials.

Q3: Can I dry it in a standard oven at 60°C? A: Risky. While Indoline HCl is thermally stable, the combination of heat + moisture can trigger hydrolysis (cleaving the HCl) or oxidation of the indoline nitrogen.

- Recommendation: Use a vacuum oven with a desiccant trap (P_2O_5) at a lower temperature (35–40°C) to lower the vapor pressure required for water removal without thermal stress.

The Science: Why is Indoline HCl Hygroscopic?

To handle this compound effectively, you must understand the thermodynamics driving the moisture uptake.

The Lattice Energy vs. Hydration Energy War

Indoline (2,3-dihydro-1H-indole) is a secondary amine. To form the salt, it is protonated by HCl.

- Lattice Energy: The crystalline forces holding the Indoline cation and Chloride anion together.
- Hydration Energy: The energy released when water molecules surround the ions.

The Problem: Chloride ions (

) have a high charge density and are aggressive hydrogen bond acceptors. If the crystal lattice of your specific Indoline HCl polymorph is not tightly packed, the Hydration Energy of atmospheric water exceeds the Lattice Energy. The crystal literally tears itself apart to grab water molecules, transitioning from a solid to a solution (deliquescence).

Visualizing the Failure Mode

The following diagram illustrates the pathway from stable solid to degraded product.

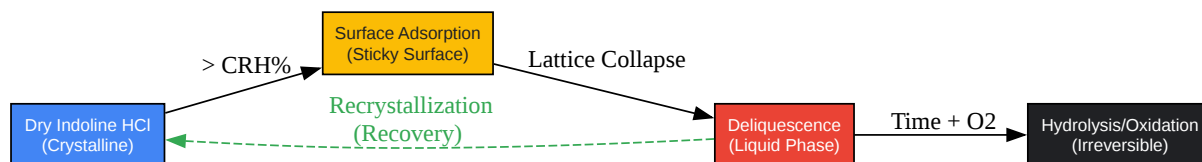


Figure 1: The Hygroscopic Cascade of Amine Hydrochloride Salts

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Decision Matrix: Handling & Weighing

Do not rely on "fast hands." Use this logic flow to determine the required containment level.

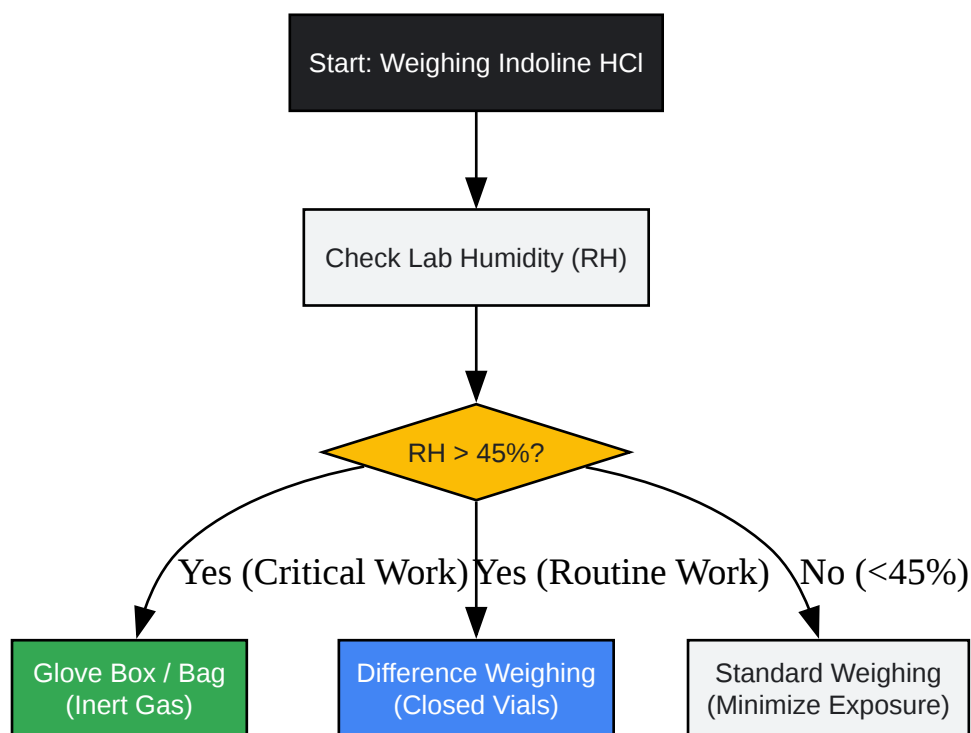


Figure 2: Protocol Selection based on Environmental Conditions

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Validated Protocols

Protocol A: Difference Weighing (The "Closed Loop" Method)

Use this when a glovebox is unavailable but humidity is a concern.

Principle: You never weigh the powder directly on the balance. You weigh the container before and after removing powder.

- Preparation: Dry a glass vial and cap in an oven; cool in a desiccator.
- Load: In a fume hood (or glove bag), transfer an approximate amount of Indoline HCl into the vial and cap it tightly.
- Initial Weigh: Place the capped vial on the balance. Record Mass
.
- Transfer: Take the vial to your reaction vessel. Quickly uncap, dump the powder, and recap immediately.
- Final Weigh: Weigh the capped empty(ish) vial. Record Mass
.
- Calculation:
.
 - Why this works: The balance never sees the open powder, so moisture uptake doesn't drift the reading.

Protocol B: Remediation (Drying & Recovery)

How to save a wet sample.

Parameter	Recommendation	Scientific Rationale
Equipment	Vacuum Oven	Lowers boiling point of water; avoids thermal decomposition.
Desiccant	P ₂ O ₅ (Phosphorus Pentoxide)	Silica gel is too weak for HCl salts. P ₂ O ₅ chemically destroys water.
Temperature	35°C – 45°C	Indoline bases can oxidize. Keep heat low.
Vacuum	< 10 mbar	High vacuum is essential to pull water from the crystal lattice.
Duration	12 – 24 Hours	Diffusion of water from the core of a crystal is slow.

Step-by-Step:

- Place the wet salt in a wide-mouth weighing bottle (maximize surface area).
- Cover the bottle mouth with aluminum foil and poke pinholes (prevents powder scattering when vacuum is applied).
- Place in vacuum oven with a tray of fresh P₂O₅.
- Apply vacuum slowly to prevent "bumping."

Storage & Packaging Strategy

The "Russian Doll" Approach

Never store Indoline HCl in a simple screw-cap bottle. The threads are not gas-tight.

- Primary Container: Amber glass vial with a Teflon-lined cap (Amber protects from light-induced oxidation).
- Secondary Barrier: Parafilm™ wrap around the cap junction.

- Tertiary Environment: Place the sealed vial inside a larger jar or desiccator containing a color-indicating desiccant (e.g., Drierite™).
- Cold Storage: Store at 4°C or -20°C.
 - CRITICAL: Before opening a cold vial, allow it to warm to room temperature in a desiccator. Opening a cold vial in humid air causes immediate condensation inside the bottle.

Analytical Verification

How do you know if your salt is dry?

Do not assume. Verify using these techniques:

- TGA (Thermogravimetric Analysis): The gold standard. A weight loss step < 100°C indicates surface water or loosely bound hydrates.
- Karl Fischer Titration: Use if TGA is unavailable. Ensure the solvent system (usually Methanol) dissolves the Indoline HCl completely.
- DVS (Dynamic Vapor Sorption): If you are developing a drug formulation, run DVS to find the Critical Relative Humidity (CRH). This tells you exactly what humidity % triggers the deliquescence, allowing you to set precise facility controls.

References

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